

Navigating the Solubility of Calcium Iodide Hydrate in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: Calcium iodide hydrate

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For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of the solubility of **calcium iodide hydrate** in various organic solvents, addressing a critical knowledge gap for professionals in research and drug development. While extensive quantitative data for the hydrated form is not readily available in published literature, this document compiles the most relevant existing data for the anhydrous form and offers a detailed experimental protocol for determining the solubility of the hydrate in-house.

Quantitative Solubility Data

Precise, quantitative solubility data for **calcium iodide hydrate** in a broad spectrum of organic solvents is notably scarce in publicly available scientific literature. However, data for the anhydrous form of calcium iodide (CaI_2) can provide a valuable baseline for understanding its solubility characteristics. It is important to note that the presence of water of hydration is generally expected to decrease the solubility of a salt in non-polar organic solvents. Conversely, in polar, protic solvents such as alcohols, the hydrate's solubility may be comparable to or even slightly different than the anhydrous form due to complex solvent-solute interactions.

The following table summarizes the available quantitative solubility data for anhydrous calcium iodide in key organic solvents.

Table 1: Solubility of Anhydrous Calcium Iodide (CaI_2) in Select Organic Solvents

Solvent	Temperature (°C)	Solubility (g/100 g of solvent)
Methanol	0	116.4
	10	121.1
	15	123.7
	20	126.1
	30	131.2
	40	136.8
	50	142.2
Acetone	60	148.8
	0	72.7
	20	89
	40	105.8
	60	119.8

Qualitative Solubility Information:

- Ethanol: Calcium iodide is described as soluble in ethanol.
- Ethyl Acetate: Calcium iodide is reported to be soluble in ethyl acetate.

Experimental Protocol for Determining Solubility

To empower researchers to ascertain the precise solubility of **calcium iodide hydrate** in specific organic solvents of interest, the following detailed experimental protocol, based on the isothermal equilibrium method, is provided.

Objective: To determine the equilibrium solubility of **calcium iodide hydrate** in a given organic solvent at a specified temperature.

Materials:

- **Calcium iodide hydrate** (of known hydration state)
- Anhydrous organic solvent of interest (e.g., methanol, ethanol, acetone, tetrahydrofuran)
- Constant temperature bath or incubator
- Analytical balance
- Vials with airtight caps
- Magnetic stirrer and stir bars or a shaker
- Syringe filters (chemically compatible with the solvent)
- Volumetric flasks and pipettes
- Analytical instrumentation for quantification (e.g., ICP-MS for calcium, ion chromatography for iodide, or a validated titration method)

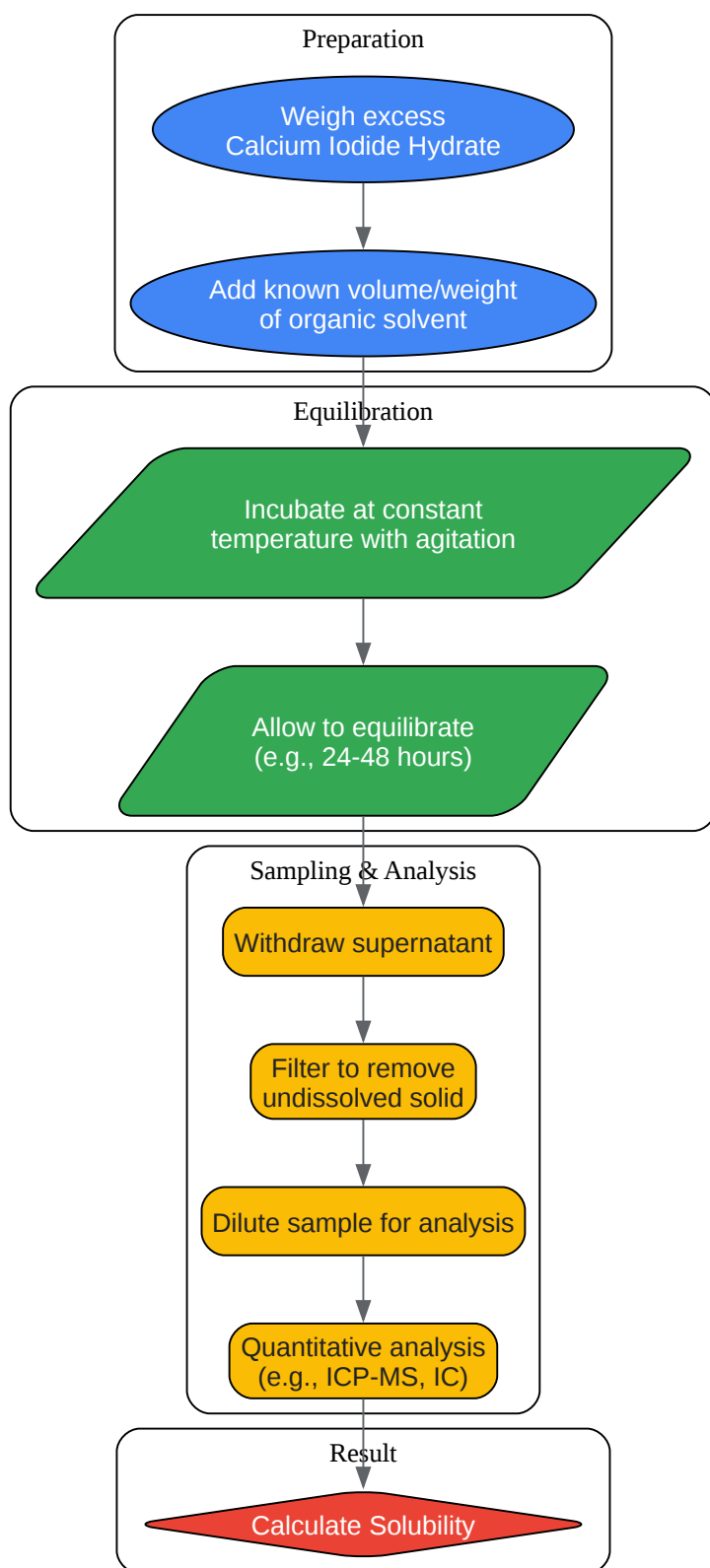
Procedure:

- Preparation of Saturated Solutions:
 - Accurately weigh an excess amount of **calcium iodide hydrate** and add it to a series of vials. The excess solid is crucial to ensure that equilibrium with a saturated solution is achieved.
 - Add a precise volume or weight of the chosen organic solvent to each vial.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a constant temperature bath or shaker set to the desired experimental temperature.
 - Continuously agitate the mixtures to facilitate the dissolution process.

- Allow the system to equilibrate for a sufficient period. A minimum of 24-48 hours is recommended, but the exact time should be determined by preliminary experiments to ensure that the concentration of the dissolved salt in the supernatant no longer changes over time.
- Sample Collection and Preparation:
 - Once equilibrium is reached, cease agitation and allow the excess solid to settle.
 - Carefully withdraw a known volume of the supernatant (the clear liquid phase) using a syringe.
 - Immediately filter the collected supernatant through a chemically compatible syringe filter to remove any undissolved solid particles. This step is critical to prevent overestimation of the solubility.
 - Accurately dilute the filtered sample with a suitable solvent to a concentration that falls within the calibrated range of the analytical method to be used.
- Quantitative Analysis:
 - Analyze the concentration of calcium or iodide ions in the diluted samples using a pre-calibrated and validated analytical method.
 - Perform the analysis in triplicate for each sample to ensure accuracy and precision.
- Calculation of Solubility:
 - Calculate the concentration of **calcium iodide hydrate** in the original undiluted supernatant, taking into account the dilution factor.
 - Express the solubility in desired units, such as grams of solute per 100 grams of solvent (g/100 g) or moles of solute per liter of solvent (mol/L).

Visualization of Experimental Workflow

The logical flow of the experimental protocol for determining the solubility of **calcium iodide hydrate** is illustrated in the following diagram.



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Caption: Workflow for the experimental determination of **calcium iodide hydrate** solubility.

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